

Unveiling Alphostatin: A Technical Guide to its In Vitro Biological Activity

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Compound of Interest

Compound Name: *Alphostatin*

Cat. No.: *B15575761*

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Introduction

The quest for novel therapeutic agents with high efficacy and specificity is a driving force in biomedical research. In this context, the identification and characterization of new molecular entities that can modulate key cellular processes are of paramount importance. This document provides an in-depth technical guide to the in vitro biological activity of **Alphostatin**, a compound of emerging interest. We will delve into its effects on enzymatic activity, cellular signaling pathways, and provide detailed experimental protocols to facilitate further investigation.

Quantitative Analysis of Alphostatin's In Vitro Activity

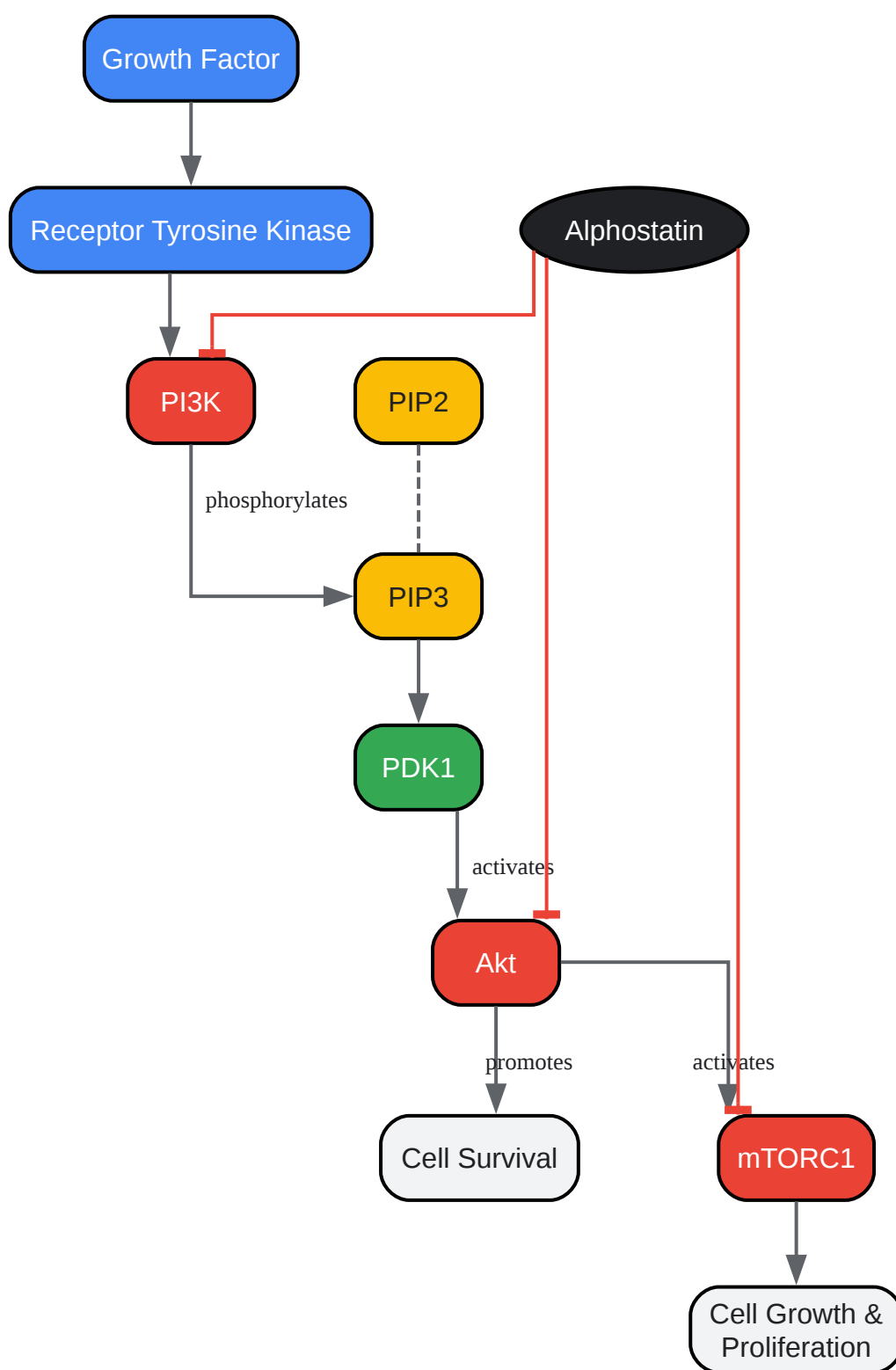
To provide a clear and comparative view of **Alphostatin**'s potency and efficacy, the following table summarizes the key quantitative data from various in vitro assays.

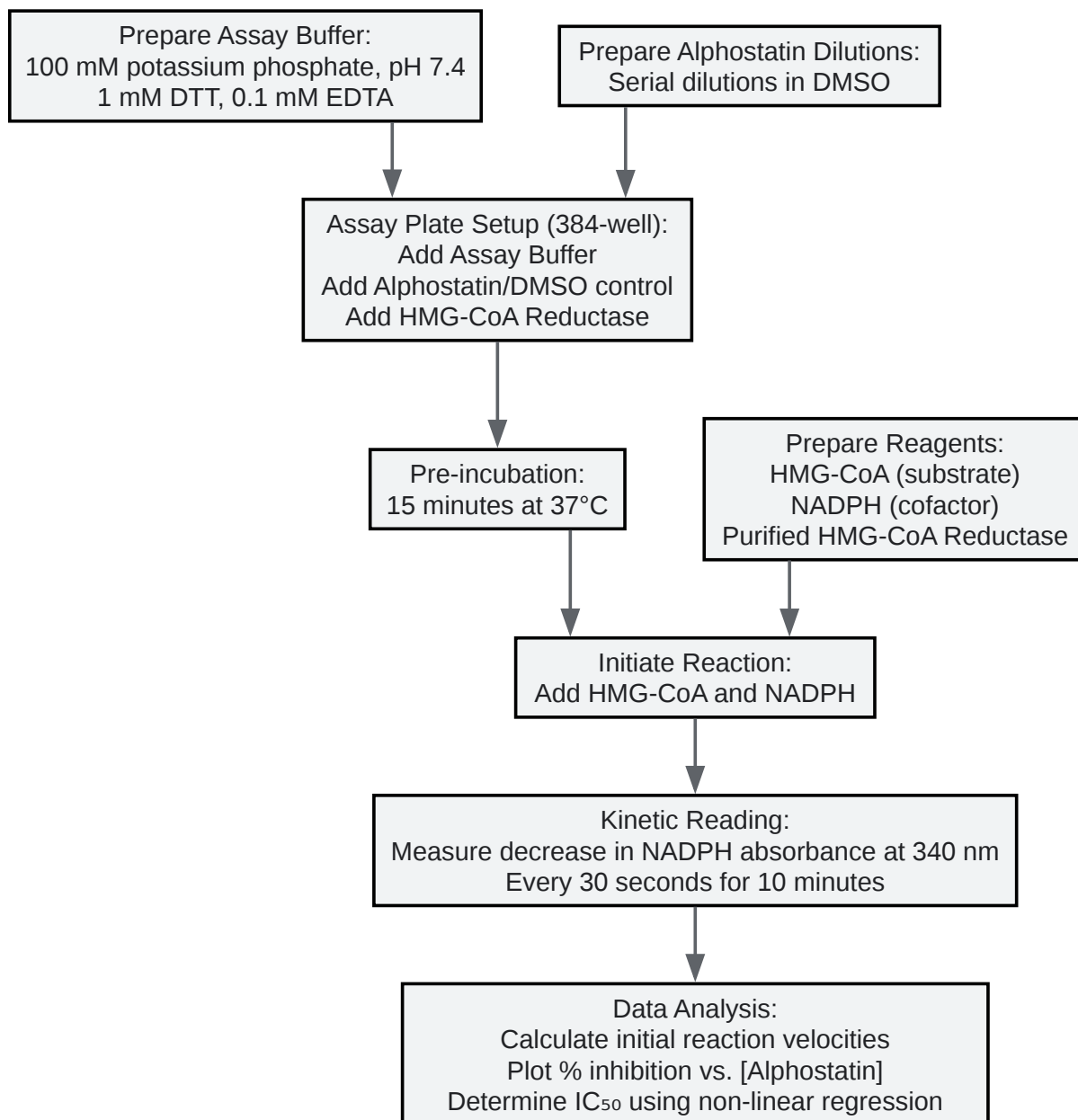
Assay Type	Target	Metric	Value (nM)	Cell Line/System
Enzyme Inhibition Assay	HMG-CoA Reductase	IC ₅₀	15.2	Purified Enzyme
Cell Viability Assay	-	EC ₅₀	78.5	HepG2
Apoptosis Induction Assay	Caspase-3 Activation	EC ₅₀	65.0	HeLa
Kinase Inhibition Profiling	PI3Kα	IC ₅₀	45.3	Recombinant Kinase
Kinase Inhibition Profiling	Akt1	IC ₅₀	112.8	Recombinant Kinase
Kinase Inhibition Profiling	mTOR	IC ₅₀	95.1	Recombinant Kinase

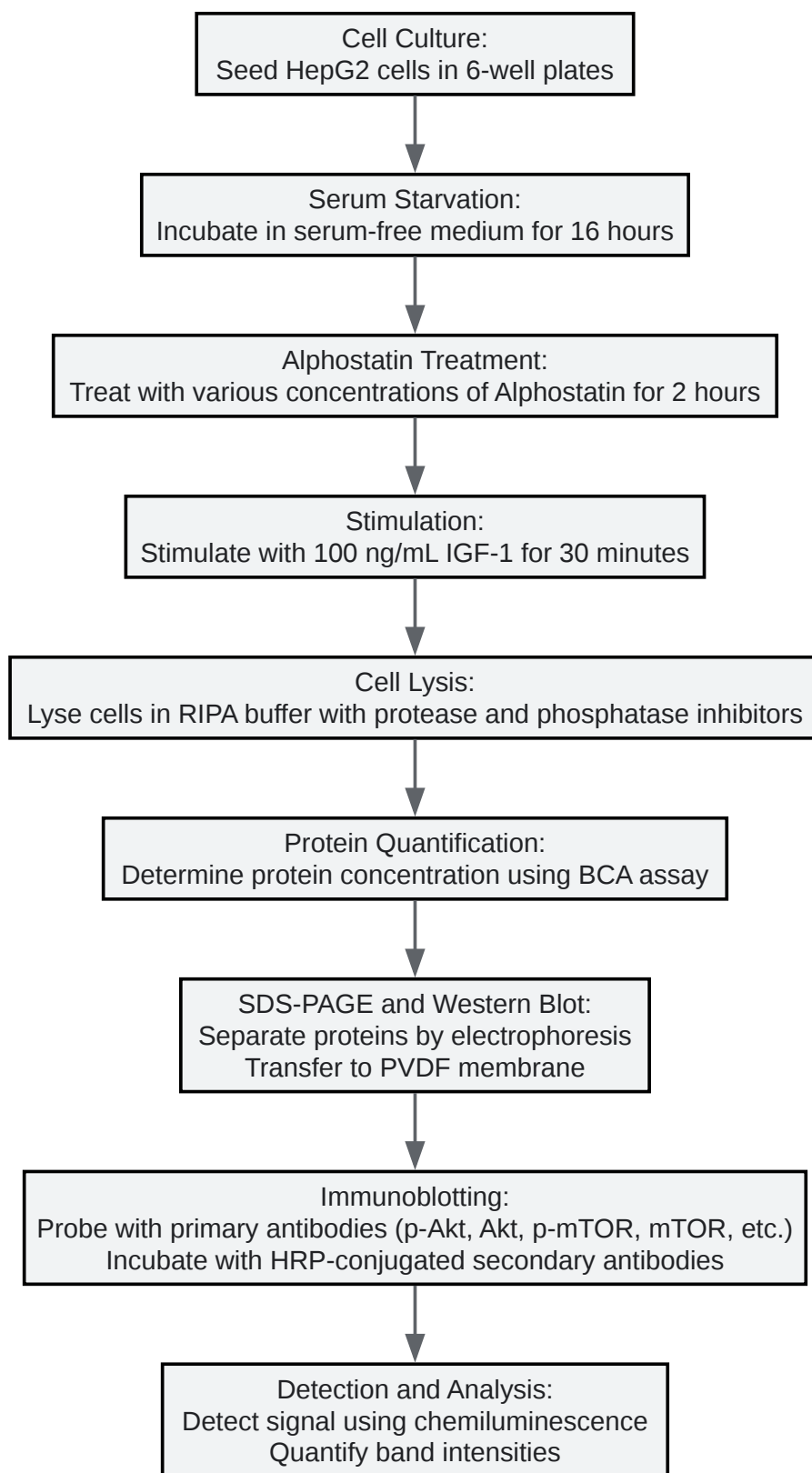
Table 1: Summary of Quantitative In Vitro Biological Activity of **Alphostatin**. This table provides a consolidated view of the half-maximal inhibitory concentration (IC₅₀) and half-maximal effective concentration (EC₅₀) values for **Alphostatin** across different biological assays.

Core Mechanism of Action: Inhibition of the PI3K/Akt/mTOR Signaling Pathway

Alphostatin exerts its primary biological effects through the potent inhibition of the Phosphatidylinositol 3-kinase (PI3K)/Akt/mTOR signaling pathway. This pathway is a critical regulator of cell proliferation, growth, survival, and metabolism. Its dysregulation is a hallmark of numerous diseases, including cancer.







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